

PI3K-IN-54: A Technical Overview of Pre-clinical Data

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

PI3K-IN-54 is identified as a potent pan-PI3K (Phosphoinositide 3-kinase) inhibitor. The PI3K/AKT/mTOR pathway is a critical intracellular signaling cascade that governs a multitude of cellular processes, including cell growth, proliferation, survival, and metabolism. Dysregulation of this pathway is a hallmark of various human cancers, making it a prime target for therapeutic intervention. PI3K-IN-54 demonstrates significant inhibitory activity against Class I PI3K isoforms. This document provides a summary of the currently available public data on PI3K-IN-54, with a focus on its biochemical potency. It must be noted that as of this writing, detailed preliminary toxicity data from either in vitro or in vivo studies are not extensively available in the public domain.

Biochemical Potency

PI3K-IN-54 has been characterized as a pan-inhibitor of Class I PI3K catalytic subunits. The available quantitative data pertains to its half-maximal inhibitory concentration (IC50) against various isoforms.

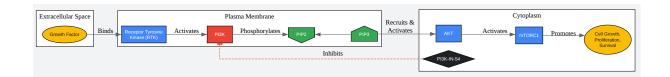


Target Isoform	IC50 (nM)
p110α (PI3Kα)	0.22
p110β (PI3Kβ)	1.4
p110δ (PI3Kδ)	0.38
(Data sourced from multiple publicly available databases.)	

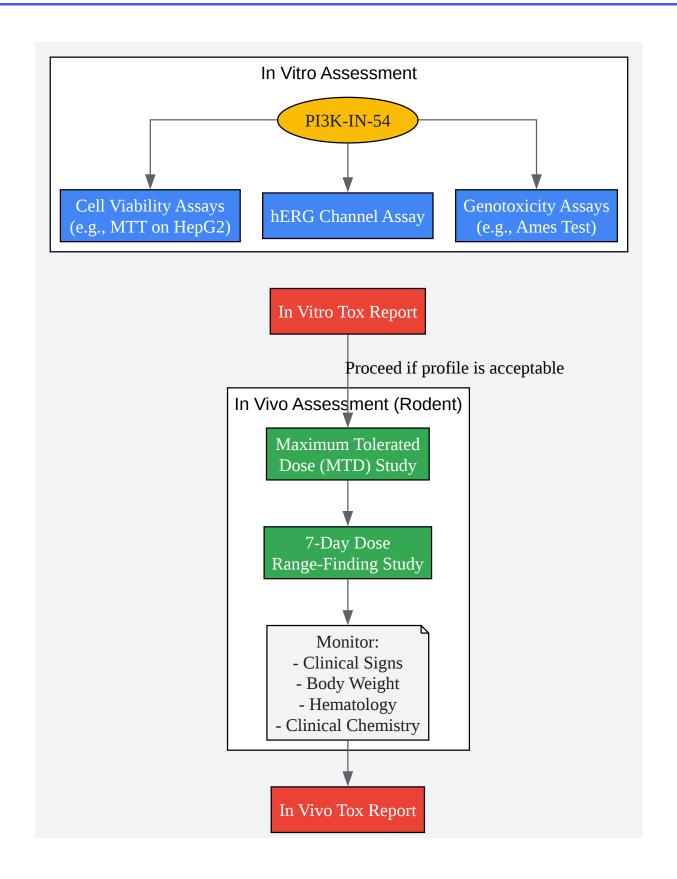
PI3K Signaling Pathway

The PI3K pathway is activated by various upstream signals, such as growth factors and cytokines, through receptor tyrosine kinases (RTKs). Upon activation, PI3K phosphorylates phosphatidylinositol 4,5-bisphosphate (PIP2) to generate phosphatidylinositol (3,4,5)-trisphosphate (PIP3). PIP3 acts as a second messenger, recruiting proteins with pleckstrin homology (PH) domains, most notably AKT (also known as Protein Kinase B), to the plasma membrane. This leads to the activation of AKT, which in turn phosphorylates a host of downstream targets to regulate fundamental cellular functions.









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